Application Note: Tracking Electrolyte Degradation Mechanisms with 13C NMR Spectroscopy

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Compound of Interest

Compound Name:	*Glutaronitrile-1,5-13C2*
CAS No.:	*1189923-36-1*
Cat. No.:	*B563540*

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Executive Summary

In the high-stakes arena of battery development, the electrolyte is the "bloodstream" of the cell. Its degradation directly correlates to capacity fade, impedance rise, and safety failures. For researchers transitioning from pharmaceutical MetID (Metabolite Identification) to energy storage, the analytical challenge is familiar: tracking the chemical fate of a parent molecule (solvent) into trace byproducts (degradation species).

This guide details a rigorous protocol for using Carbon-13 (

C) NMR spectroscopy to elucidate electrolyte degradation pathways. Unlike Proton (

H) NMR, which suffers from severe spectral overlap in carbonate solvents,

C NMR provides a direct, resolved view of the carbon skeleton, allowing for the precise identification of ring-opening products, transesterification species, and polymerization motifs.

Why C NMR?

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- Specificity: Resolves carbonyl carbons in carbonates (150–160 ppm) where no protons exist.
- Structural Insight: Distinguishes between linear (e.g., EMC) and cyclic (e.g., EC) carbonates and their breakdown products (e.g., LEDC).
- Non-Destructive: Allows for subsequent analysis (e.g., GC-MS) on the same sample.

Theoretical Basis & Critical Challenges

The Sensitivity Challenge

The natural abundance of

C is only 1.1%, and battery electrolytes often contain degradation products at sub-millimolar concentrations.

- Solution: This protocol recommends the use of

  C-enriched solvents (e.g.,

  C-carbonyl EC) for mechanistic studies. This enhances sensitivity by nearly 100-fold, reducing scan times from days to minutes.

The Paramagnetic Trap

Degraded electrolytes often contain dissolved transition metals (Mn

, Co

, Ni

) leached from the cathode. These paramagnetic ions cause severe line broadening and accelerated relaxation, potentially obliterating signals.

- Mitigation: We utilize a specialized coaxial insert method (described in Section 3) to isolate the lock solvent and minimize paramagnetic interference.

Experimental Protocol: The "Glovebox-to-Magnet" Workflow

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This protocol is designed to prevent hydrolysis from ambient moisture, which creates "false positive" degradation products like HF and glycols.

Phase 1: Materials & Preparation

- Instrument: 400 MHz (or higher) NMR Spectrometer equipped with a broadband (BBO) or cryoprobe.
- Solvents: Anhydrous DMSO-d

  or Acetone-d

  (sealed in ampoules).
- Consumables: 5mm NMR tubes (precision grade), coaxial inserts (stem type), Parafilm/Teflon tape.
- Environment: Argon-filled Glovebox (O

  < 0.5 ppm, H

  O < 0.5 ppm).

Phase 2: Sample Extraction & Assembly

Step 1: Cell Disassembly Disassemble the cycled coin/pouch cell inside the glovebox. Centrifuge the separator and electrode stack at 3000 rpm for 5 minutes to extract the free electrolyte.

Step 2: The Coaxial Lock System (Crucial Step)

- Standard practice involves mixing deuterated solvent with the sample. Do NOT do this for electrolytes. The polarity change can shift equilibria or precipitate salts.
- Action:
  - Place 50–100

    L of extracted electrolyte into the outer 5mm NMR tube.

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- Fill the inner coaxial capillary with deuterated lock solvent (DMSO-d

).

- Insert the capillary into the tube and seal tightly with the cap + Parafilm.

Step 3: Transfer Place the sealed tube into a secondary containment (e.g., 50mL Falcon tube) before removing it from the glovebox to transport to the NMR magnet.

Phase 3: Acquisition Parameters

- Pulse Sequence:zgpg30 (Power-gated decoupling) to eliminate Nuclear Overhauser Effect (NOE) for quantitative accuracy.
- Relaxation Delay (D1): Set to

  . For carbonyl carbons in carbonates,

  can be 10–20 seconds. Set D1 = 60s for quantitative runs.
- Scans (NS):
  - Natural abundance: 1024–4096 scans.
  - C-enriched: 16–64 scans.
- Temperature: Regulate at 298 K (25°C).

Analytical Workflow Visualization

The following diagram illustrates the critical path from cell disassembly to data interpretation, highlighting the contamination control points.

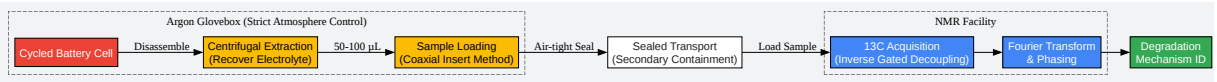

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Figure 1: The "Glovebox-to-Magnet" workflow ensures that observed hydrolysis products are intrinsic to the battery chemistry, not artifacts of atmospheric moisture.

Data Analysis: Identifying the Fingerprints

Degradation in carbonate electrolytes primarily stems from reduction at the anode (SEI formation) and oxidation/hydrolysis in the bulk. Use the table below to assign chemical shifts.

Table 1: Characteristic C Chemical Shifts (referenced to DMSO-d)

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Compound	Abbr.	Functional Group	Chemical Shift (, ppm)	Significance
Ethylene Carbonate	EC	Carbonyl (C=O)	158.0	Primary Solvent
Methylene (CH)			67.1	
Dimethyl Carbonate	DMC	Carbonyl (C=O)	156.0	Co-Solvent
Li Ethylene Dicarbonate	LEDC	Carbonyl (C=O)	160.2	Major SEI Component (Reduction Product)
Methylene (CH)			62.9	
Li Methyl Carbonate	LMC	Carbonyl (C=O)	157.5	Hydrolysis/Reduction Product
Poly(ethylene oxide)	PEO	Ether (-O-CH -)	70.5	Polymerization/Oligomerization
Alkoxides	R-OLi	Methoxy (-OCH)	50 - 58	Ring Opening Initiators

Mechanistic Insight: The EC Ring Opening

The most critical failure mode is the ring opening of Ethylene Carbonate (EC). In a healthy cell, EC reduces to form a stable SEI (LEDC). In a failing cell, continuous reduction leads to gas generation (Ethylene) and polymerization.

The Pathway:

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- Reduction: EC accepts 2e

  + 2Li

  LEDC + C

  H

  (Gas).

- Hydrolysis (Impurity driven): EC + H

  O

  Glycol + CO

  .

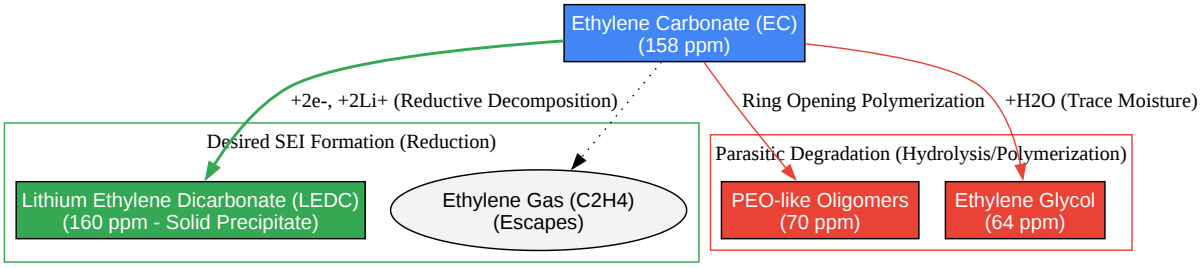

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Figure 2: Divergent degradation pathways of Ethylene Carbonate. The ratio of LEDC (desired) to PEO/Glycol (parasitic) signals the health of the battery interface.

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